

MPT0E028: A Comparative Analysis of In Vivo and In Vitro Efficacy

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Compound of Interest

Compound Name: DB28

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MPT0E028, also known as Imofinostat or ABT-301, is a novel, orally active histone deacetylase (HDAC) inhibitor that has demonstrated significant anticancer activity in both laboratory settings and animal models. This guide provides a comprehensive comparison of its in vitro and in vivo efficacy, supported by experimental data and detailed methodologies.

Data Presentation

Table 1: In Vitro Efficacy of MPT0E028

Cell Line	Cancer Type	IC50/GI50 (μM)	Notes
HCT116	Colorectal Cancer	0.09 ± 0.004	Growth Inhibition (GI50)
HeLa	Cervical Adenocarcinoma	11.1 ± 2.8 (nM)	Inhibition of nuclear HDAC activity
HCT116	Colorectal Cancer	4.43 ± 0.5	Inhibition of nuclear HDAC activity
Ramos	B-cell Lymphoma	2.88 ± 1.9	Inhibition of HDAC enzyme activity
BJAB	B-cell Lymphoma	4.54 ± 1.2	Inhibition of HDAC enzyme activity
HDAC Isoform Inhibition	IC50 (nM)		
HDAC1	-	53.0	Selective HDAC inhibitor
HDAC2	-	106.2	Selective HDAC inhibitor
HDAC6	-	29.5	Selective HDAC inhibitor
HDAC8	-	2500	Weak inhibitory effect
HDAC4	-	>10000	No significant inhibitory effect

Table 2: In Vivo Efficacy of MPT0E028 in HCT116 Xenograft Model

Treatment Group (mg/kg)	Tumor Growth Inhibition	Observations
50	Dose-dependent delay	No significant body weight change observed
100	Dose-dependent delay	No significant body weight change observed
200	Complete regression (in 3 mice)	No significant body weight change observed

Experimental Protocols

In Vitro Cell Proliferation Assay (SRB Assay) Human colorectal cancer HCT116 cells were seeded in 96-well plates. After 24 hours, cells were treated with various concentrations of MPT0E028. Following a 48-hour incubation period, the cells were fixed with trichloroacetic acid (TCA). The fixed cells were then stained with sulforhodamine B (SRB) dye. The protein-bound dye was solubilized with a Tris base solution, and the absorbance was measured at 510 nm to determine cell viability and calculate the GI50 value.

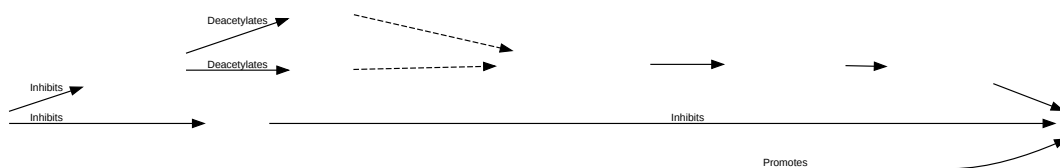
In Vitro HDAC Activity Assay Nuclear extracts from HeLa or HCT116 cells were incubated with a fluorogenic HDAC substrate and varying concentrations of MPT0E028. The reaction was stopped, and the fluorescence was measured to determine the level of HDAC inhibition. IC50 values were calculated from the dose-response curves. For specific HDAC isoforms, recombinant human HDAC1, HDAC2, HDAC4, HDAC6, and HDAC8 were used in a similar fluorometric assay.

In Vivo Xenograft Study Female nude mice were subcutaneously inoculated with human colorectal cancer HCT116 cells. When the tumors reached a palpable size, the mice were randomly assigned to treatment and control groups. MPT0E028 was administered orally once daily for 15 consecutive days at doses of 50, 100, and 200 mg/kg. Tumor volume and body weight were measured regularly throughout the study. At the end of the experiment, tumors were excised and weighed.

Signaling Pathways and Mechanism of Action

MPT0E028 exerts its anticancer effects through multiple mechanisms, primarily by inhibiting histone deacetylases, which leads to the accumulation of acetylated histones and other proteins. This, in turn, results in the modulation of gene expression, leading to cell cycle arrest and apoptosis.^[1] Additionally, MPT0E028 has been shown to directly target the Akt signaling pathway, a key regulator of cell survival and proliferation.

Diagram 1: MPT0E028 Mechanism of Action

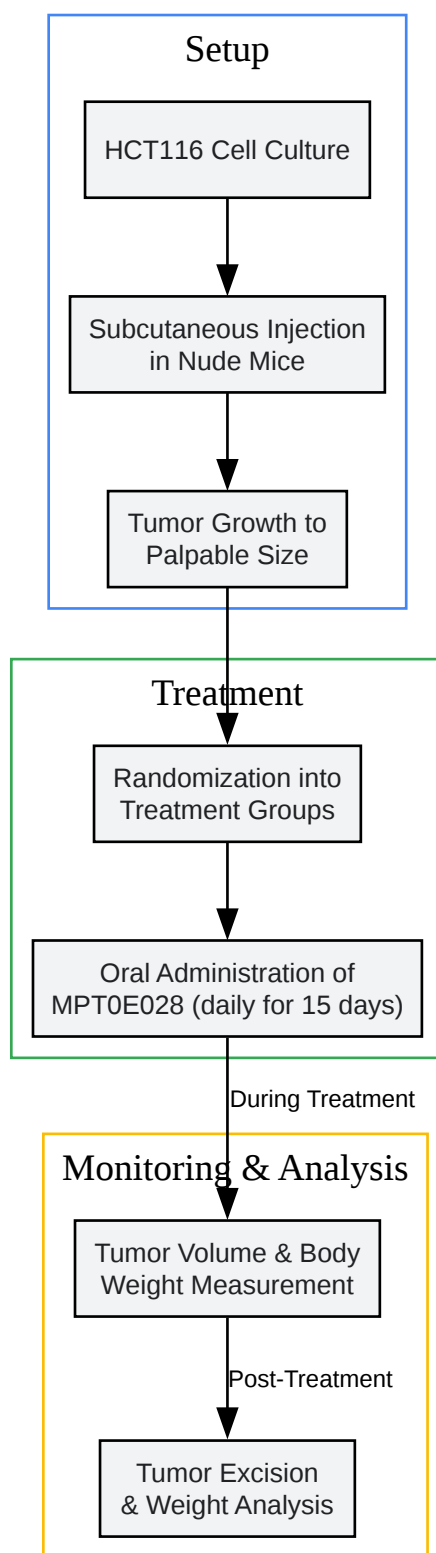


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Caption: MPT0E028 inhibits HDACs and Akt, leading to apoptosis.

Experimental Workflow

Diagram 2: In Vivo Efficacy Evaluation Workflow



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Caption: Workflow for assessing the in vivo efficacy of MPT0E028.

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References

- 1. formosapharma.com [formosapharma.com]
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